

Mesterolone: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Mesterolone

Cat. No.: B1676316

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Introduction

Mesterolone is a synthetic androgen and a derivative of dihydrotestosterone (DHT).^{[1][2]} It is characterized by the addition of a methyl group at the carbon one position (1 α -methyl-DHT), which enhances its oral bioavailability by protecting the molecule from hepatic breakdown.^[3] Unlike many other oral anabolic steroids, **Mesterolone** is not a C17-alpha alkylated compound.^[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and analytical methodologies related to **Mesterolone**.

Chemical and Physical Properties

Mesterolone is a white to yellowish crystalline powder.^[2] A summary of its key chemical and physical properties is presented in the tables below.

Table 1: Chemical Identifiers of Mesterolone

Identifier	Value
IUPAC Name	(1S,5S,8R,9S,10S,13S,14S,17S)-17-hydroxy-1,10,13-trimethyl-1,2,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydrocyclopenta[a]phenanthren-3-one
Chemical Formula	C ₂₀ H ₃₂ O ₂
Molecular Weight	304.47 g/mol
CAS Number	1424-00-6
PubChem CID	15020

Table 2: Physicochemical Properties of Mesterolone

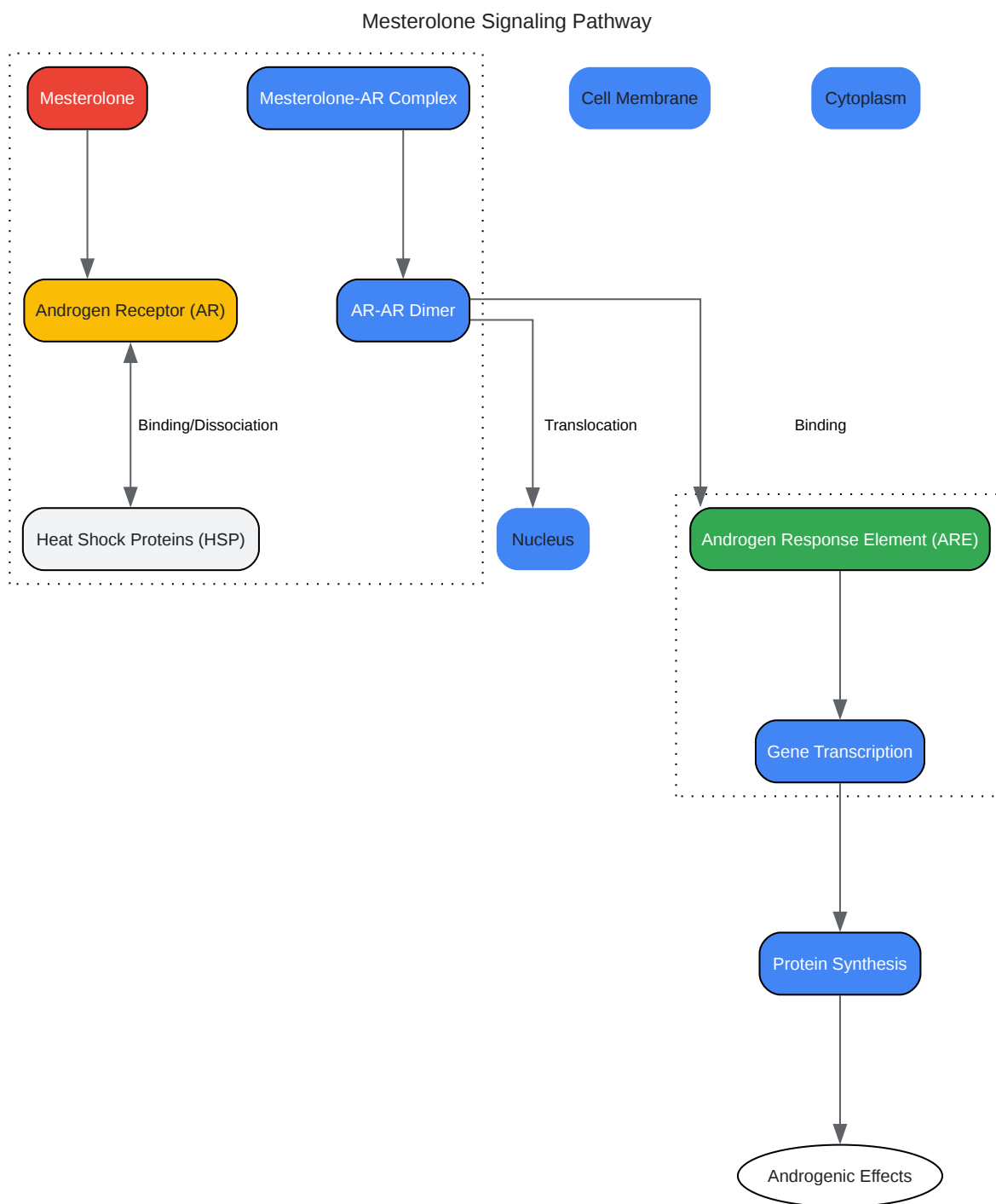
Property	Value
Melting Point	203.5°C to 208°C
Boiling Point	420.3 ± 45.0 °C (Predicted)
Solubility	Practically insoluble in water; Soluble in ethanol and chloroform
logP (Octanol-Water Partition Coefficient)	3.48 (Estimated)

Pharmacological Properties

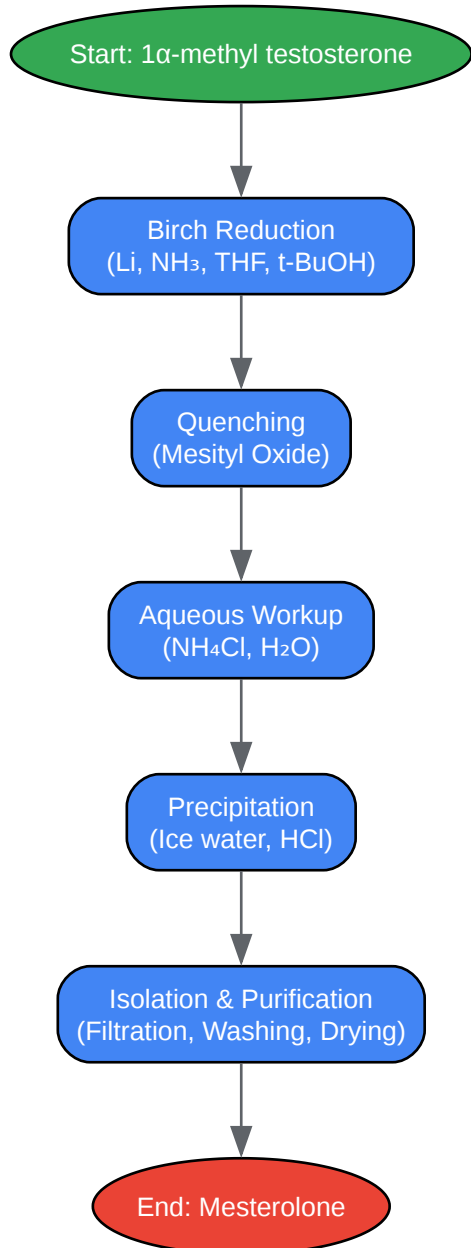
Mechanism of Action

Mesterolone exerts its effects primarily by binding to and activating androgen receptors (AR) in various tissues, including muscle, the central nervous system, and reproductive organs.^{[4][5]} This interaction triggers a cascade of intracellular events that modulate gene expression, leading to its androgenic and anabolic effects.

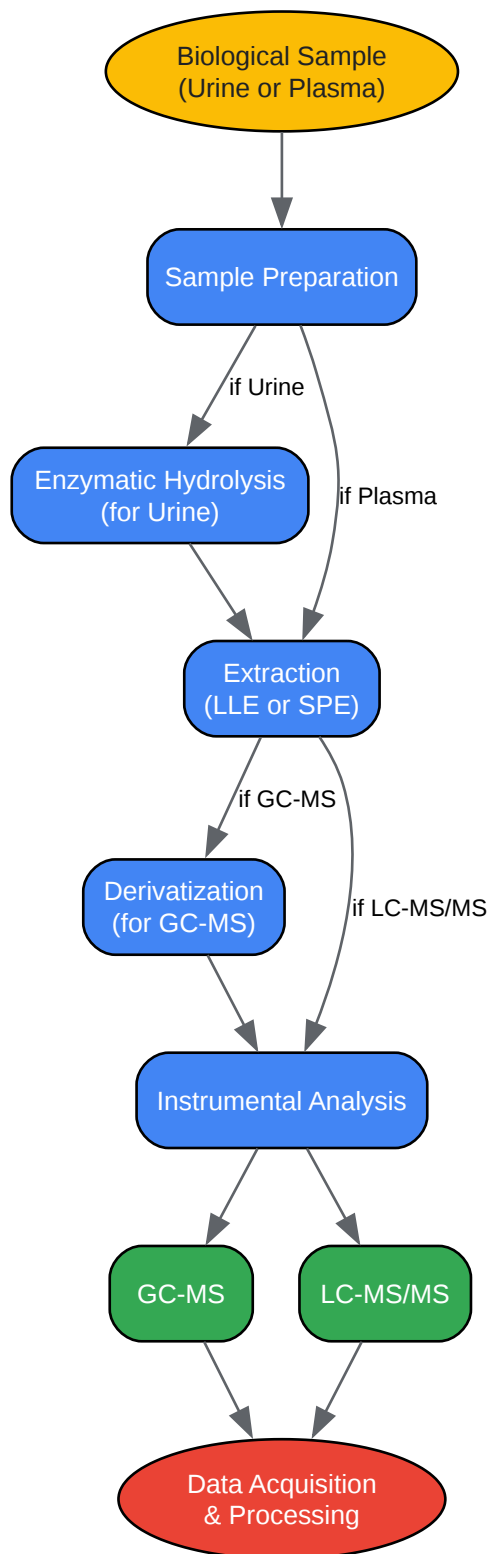
The signaling pathway of **Mesterolone** through the androgen receptor is depicted below:



Mesterolone Synthesis Workflow



General Analytical Workflow for Mesterolone

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